

Application Note: ^1H NMR Characterization of Enalaprilat tert-Butyl Ester

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Compound of Interest

Compound Name: Enalaprilat tert-Butyl Ester

CAS No.: 674796-29-3

Cat. No.: B584638

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Introduction & Scientific Context

Enalaprilat is the highly potent, active diacid metabolite of the widely prescribed angiotensin-converting enzyme (ACE) inhibitor enalapril[1]. In advanced synthetic workflows and prodrug development, protecting the carboxylic acid moieties is a fundamental strategy. The **Enalaprilat tert-Butyl Ester** (specifically esterified at the proline ring's carboxylate) serves as a critical lipophilic intermediate[2]. The bulky tert-butyl group not only provides steric shielding against premature enzymatic cleavage but also enhances metabolic stability[3].

Proton Nuclear Magnetic Resonance (^1H NMR) spectroscopy is the gold standard for verifying the structural integrity of this intermediate. However, characterizing this molecule requires advanced spectral interpretation due to the restricted rotation around the tertiary amide bond between the alanyl and proline residues, which generates distinct cis-trans rotameric populations[4]. This guide provides a self-validating protocol for the precise acquisition and interpretation of these complex spectra.

Chemical Properties & Structural Data

To establish a baseline for analytical validation, the core physicochemical properties of the target analyte are summarized below.

Property	Specification
Chemical Name	(S)-2-(((S)-1-((S)-2-(tert-butoxycarbonyl)pyrrolidin-1-yl)-1-oxopropan-2-yl)amino)-4-phenylbutanoic acid
Molecular Formula	C ₂₂ H ₃₂ N ₂ O ₅
Molecular Weight	404.50 g/mol
CAS Registry Number	674796-29-3
Diagnostic NMR Feature	Massive 9H singlet at ~1.40–1.45 ppm (tert-butyl group)

High-Resolution ¹H NMR Experimental Protocol

This methodology is designed as a self-validating system. By strictly controlling relaxation delays and internal referencing, the resulting spectrum inherently proves its own quantitative accuracy.

Step 1: Sample Preparation

- Weighing: Accurately weigh 10–15 mg of **Enalaprilat tert-Butyl Ester**.
- Solvent Selection: Dissolve the sample in 0.6 mL of deuterated dimethyl sulfoxide (DMSO-d₆) containing 0.03% v/v Tetramethylsilane (TMS).
 - Causality: Enalaprilat derivatives contain secondary amines and carboxylic acids prone to complex intermolecular hydrogen bonding. DMSO-d₆ is a strong hydrogen-bond acceptor that disrupts these networks, yielding sharper line widths. Furthermore, it stabilizes the cis/trans rotamer populations, ensuring consistent integration[4].
- Transfer: Transfer the homogenous solution to a high-quality 5 mm NMR tube, ensuring no air bubbles are trapped in the active volume.

Step 2: Instrument Setup & Calibration

- Locking: Lock the spectrometer to the deuterium signal of DMSO-d₆.
- Shimming (Critical Step): Perform rigorous gradient shimming (Z, Z2, Z3, Z4).
 - Causality: The tert-butyl singlet (9H) and the alanine methyl doublet (3H) resonate in close proximity (~1.45 ppm and ~1.25 ppm, respectively). Poor magnetic field homogeneity will cause the base of the massive 9H singlet to broaden, obscuring the fine J-coupling of the adjacent doublet and skewing quantitative integration.
- Tuning: Tune and match the probe specifically for the ¹H frequency (e.g., 400 MHz or 500 MHz).

Step 3: Data Acquisition & Self-Validation

- Parameters: Set the spectral width to 12 ppm (-1 to 11 ppm). Set the number of scans (NS) to 16 or 32.
- Relaxation Delay (D1): Set D1 to ≥ 2.0 seconds.
 - Causality: Protons in the highly mobile tert-butyl group have significantly different longitudinal relaxation times (T₁) compared to the rigid protons within the proline ring. A sufficient D1 ensures all protons fully relax between pulses.
- Self-Validation Check: Post-acquisition, if the TMS peak is perfectly phased at 0.00 ppm and the integration ratio of the tert-butyl singlet to the aromatic multiplet is exactly 9:5, the instrument parameters and sample concentration are validated.

Spectral Interpretation & Causality

Interpreting the ¹H NMR spectrum of **Enalaprilat tert-Butyl Ester** requires understanding the thermodynamic behavior of the molecule in solution.

- The tert-Butyl Signature: The defining feature of this ester is the sharp, intense 9H singlet at ~1.40–1.45 ppm. The lack of splitting confirms it is isolated from any adjacent protons.

- **Amide Bond Rotamers (Trustworthiness Check):** Novice analysts frequently mistake minor peaks in the spectrum for impurities. Because of the restricted rotation of the tertiary amide bond linking the alanine and proline residues, the molecule exists as a mixture of s-trans (major conformer, ~75%) and s-cis (minor conformer, ~25%) rotamers at 298 K^[4]. Consequently, nearly every proton environment (especially the proline α -CH and alanine α -CH) will present a major peak accompanied by a smaller "shadow" peak shifted by 0.1–0.3 ppm.
- **Diastereotopic Protons:** The CH₂ groups within the proline ring (β , γ , δ) and the benzylic chain are diastereotopic. Because the molecule contains multiple chiral centers (S,S,S configuration), the two protons on the same carbon are in different steric environments and couple to each other, appearing as complex, overlapping multiplets rather than simple first-order splitting patterns.

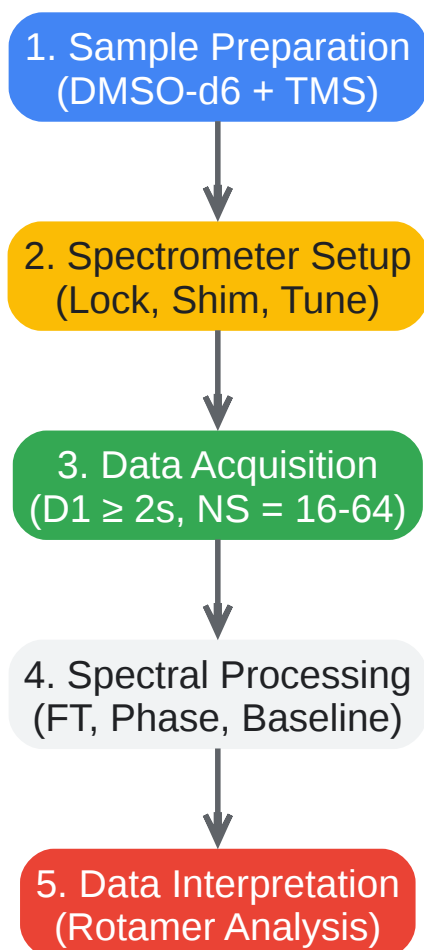
Quantitative Data Presentation

Proton Environment	Expected Shift (δ , ppm)*	Multiplicity	Integration	Structural Causality
Phenyl (Ar-H)	7.15 – 7.30	m	5H	Aromatic ring protons; relatively unaffected by rotameric state.
Proline α -CH	4.30 – 4.50	dd	1H	Highly deshielded by the adjacent amide nitrogen and the tert-butyl ester carbonyl.
Alanine α -CH	3.40 – 3.60	m	1H	Deshielded by the adjacent secondary amine and amide carbonyl.
Phenylpropyl α -CH	3.10 – 3.30	m	1H	Positioned between the secondary amine and the free carboxylic acid.
Phenylpropyl γ -CH ₂	2.60 – 2.80	m	2H	Benzylic protons; split by the adjacent β -CH ₂ .
Proline β , γ , δ -CH ₂	1.80 – 2.20, 3.40–3.60	m	6H	Rigid ring system forces complex spin-spin coupling (diastereotopic).
Phenylpropyl β -CH ₂	1.90 – 2.10	m	2H	Aliphatic chain bridge.

tert-Butyl (C(CH ₃) ₃)	1.40 – 1.45	s	9H	Massive diagnostic singlet confirming esterification[2].
Alanine CH ₃	1.20 – 1.30	d	3H	Split into a doublet by the adjacent alanine α-CH (J ≈ 7 Hz).

*Note: Chemical shifts are approximate and represent the major (trans) rotamer in DMSO-d₆. Minor (cis) rotamer peaks will appear at approximately 25% relative intensity[4].

Workflow Visualization



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Workflow for ^1H NMR acquisition and rotameric analysis of **Enalaprilat tert-Butyl Ester**.

References

- RP-HPLC and NMR study of cis-trans isomerization of enalaprilat ResearchGate / Journal of Pharmaceutical and Biomedical Analysis[[Link](#)]
- Discovery of tert-Butyl Ester Based 6-Diazo-5-oxo-L-norleucine Prodrugs for Enhanced Metabolic Stability Journal of Medicinal Chemistry - ACS Publications[[Link](#)]

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